

# Essential Guide to the Proper Disposal of PFI-90

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## Compound of Interest

Compound Name: PFI-90

Cat. No.: B15583005

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and regulatory compliance. This document provides a comprehensive overview of the proper disposal procedures for **PFI-90**, a selective inhibitor of the histone demethylase KDM3B. Adherence to these guidelines is crucial for minimizing environmental impact and safeguarding personnel.

## Immediate Safety and Handling Precautions

Before initiating any disposal protocol, it is imperative to consult the specific Safety Data Sheet (SDS) provided by the manufacturer of your **PFI-90** supply. While this guide offers general procedures, the SDS will contain detailed safety information tailored to the specific formulation.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Respiratory Protection:** If handling the powder form and there is a risk of inhalation, use a NIOSH-approved respirator.

## Step-by-Step Disposal Procedure

The disposal of **PFI-90**, as with most research chemicals, must be conducted in accordance with federal, state, and local environmental regulations. The following steps provide a general framework for its proper disposal:

- **Do Not Dispose Down the Drain:** **PFI-90** is water-insoluble and should not be disposed of in the sewer system.<sup>[1]</sup> This prevents contamination of aquatic environments.
- **Avoid Household Garbage Disposal:** **PFI-90** must not be discarded with regular laboratory or household trash.<sup>[1]</sup>
- **Maintain Original Container:** Whenever possible, leave the chemical in its original container.<sup>[2]</sup> This ensures clear labeling and prevents accidental mixing with incompatible substances.<sup>[2]</sup>
- **Segregate Chemical Waste:** Do not mix **PFI-90** with other waste materials.<sup>[2]</sup> Store it separately to await disposal by a licensed chemical waste contractor.
- **Engage a Licensed Waste Disposal Service:** The disposal of **PFI-90** must be managed by a licensed and qualified hazardous waste disposal company. These services are equipped to handle and process chemical waste in compliance with all regulatory standards.
- **Uncleaned Packaging:** Any packaging that has come into direct contact with **PFI-90** should be treated as chemical waste and disposed of according to official regulations.<sup>[1]</sup>

## Chemical and Physical Properties of PFI-90

A thorough understanding of a chemical's properties is essential for its safe handling and disposal. The following table summarizes the key quantitative data for **PFI-90**.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>10</sub> N <sub>4</sub> O
Molecular Weight	214.22 g/mol
Appearance	White to beige powder
Solubility	- DMSO: 2 mg/mL (clear)
- Water: Insoluble	
Storage Temperature	2-8°C
Storage Class	11 - Combustible Solids
WGK (Water Hazard Class)	3

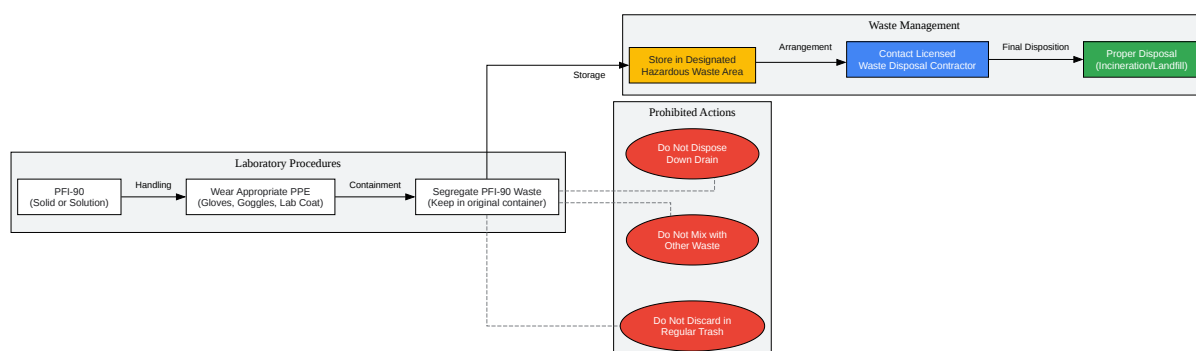
Data sourced from Sigma-Aldrich product information.[3]

## Experimental Protocols Cited

While specific disposal protocols are determined by waste management services, the preparation of **PFI-90** for experimental use involves solubilization, typically in Dimethyl Sulfoxide (DMSO). Unused solutions should be disposed of following the same procedures as the solid compound, ensuring they are not mixed with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety department.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **PFI-90**, from initial handling to final disposal.



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### PFI-90 Disposal Workflow

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## References

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- 2. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. PFI-90  $\geq 98\%$  (HPLC) | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
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